

VUF 8328: A Comparative Analysis of Histamine Receptor Cross-Reactivity

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Compound of Interest

Compound Name: Vuf 8328

Cat. No.: B15609522

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This guide provides an objective comparison of the binding affinity and functional activity of **VUF 8328** across the four human histamine receptor subtypes (H1R, H2R, H3R, and H4R). The data presented is compiled from peer-reviewed scientific literature to offer a clear perspective on the compound's selectivity profile. This guide also includes detailed experimental protocols for the key assays used to characterize histamine receptor ligands.

Introduction to VUF 8328

VUF 8328 is a research compound that has been characterized as a ligand for histamine receptors. Understanding its cross-reactivity is crucial for interpreting experimental results and for the development of selective therapeutic agents. This guide compares the binding profile of **VUF 8328** with two well-characterized reference compounds:

- JNJ 7777120: A highly potent and selective H4R antagonist.[\[1\]](#)
- Thioperamide: A classical histamine receptor ligand known for its potent antagonist/inverse agonist activity at both H3 and H4 receptors.

Comparative Binding Affinity

The binding affinity of a ligand for its receptor is a primary determinant of its potency and selectivity. The following table summarizes the binding affinities (expressed as pKi values) of **VUF 8328** and the comparator compounds at each of the four human histamine receptor subtypes. The pKi value is the negative logarithm of the inhibitory constant (Ki); a higher pKi value indicates a higher binding affinity.

Compound	pKi at hH1R	pKi at hH2R	pKi at hH3R	pKi at hH4R
VUF 8328	5.8	< 5.0	6.4	8.1
JNJ 7777120	< 5.5	< 5.5	< 5.5	8.8
Thioperamide	< 5.0	< 5.0	8.4	8.1

Data for **VUF 8328** is sourced from Smits et al., J. Med. Chem. 2008, 51(8), 2457-2467. Data for JNJ 7777120 and Thioperamide are compiled from publicly available pharmacological databases and literature.

Interpretation of Binding Data:

- **VUF 8328** demonstrates the highest affinity for the histamine H4 receptor (pKi = 8.1), with approximately 50-fold selectivity over the H3 receptor (pKi = 6.4). Its affinity for H1R is significantly lower, and it shows negligible binding to H2R. This profile suggests that **VUF 8328** is a potent H4R ligand with moderate cross-reactivity for the H3R.
- JNJ 7777120 exhibits high affinity and exceptional selectivity for the H4R (pKi = 8.8), with over 1000-fold selectivity against H1R, H2R, and H3R.[\[1\]](#)
- Thioperamide displays high affinity for both H3R (pKi = 8.4) and H4R (pKi = 8.1), confirming its dual-target profile.

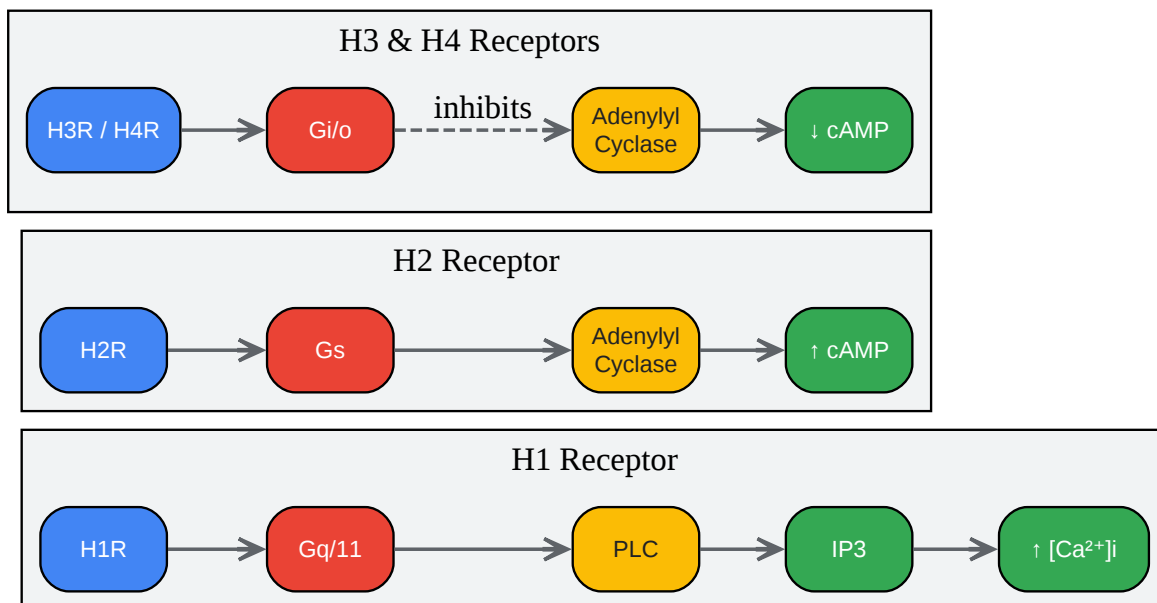
Functional Activity Profile

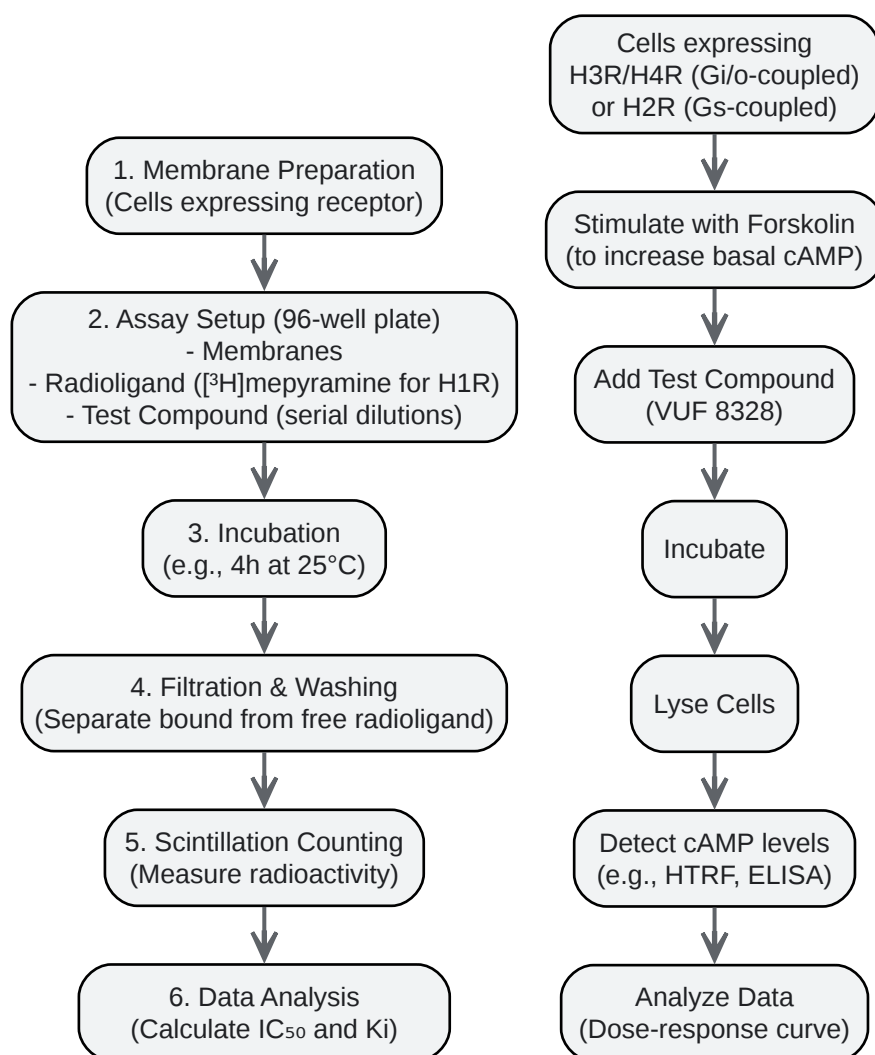
While direct functional data for **VUF 8328** is not extensively published, the activity of structurally related compounds, such as VUF 8430, provides strong inferential evidence. VUF 8430, a known H4R agonist, also demonstrates full agonist activity at the H3R, while being inactive at

H1R and H2R.[2][3] Based on this, **VUF 8328** is predicted to act as an agonist at both the H4 and H3 receptors, with significantly higher potency at H4R.

Histamine Receptor Signaling Pathways:

Histamine receptors are G protein-coupled receptors (GPCRs) that mediate diverse physiological responses through different signaling cascades.





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